

# Personal protective equipment for handling Biotin-PEG4-NHS

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## Compound of Interest

Compound Name: Biotin-PEG4-NHS

Cat. No.: B7840624

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## Essential Safety and Handling Guide for Biotin-PEG4-NHS

This guide provides immediate and essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Biotin-PEG4-NHS**. Adherence to these protocols is critical for ensuring personal safety, maintaining experimental integrity, and complying with laboratory standards.

## Chemical and Physical Properties

A summary of the key quantitative data for **Biotin-PEG4-NHS** is presented below for easy reference.

Property	Value	Citations
Molecular Weight	588.67 g/mol	[1]
Molecular Formula	C <sub>25</sub> H <sub>40</sub> N <sub>4</sub> O <sub>10</sub> S	[2]
Purity	>95% - >97%	[3][4]
Appearance	White to grey amorphous solid	[4]
Solubility	Soluble in water (10 mg/ml), DMF (10 mg/ml), DMSO, DCM, THF, and Chloroform.	[1][3][4][5]
Storage Conditions	Store at -20°C, desiccated and protected from light.	[1][6][7]
Spacer Arm Length	29 Å	[1][8]

## Operational Plan: Safe Handling Protocol

**Biotin-PEG4-NHS** is moisture-sensitive and contains a reactive N-hydroxysuccinimide (NHS) ester.[8][9] The following step-by-step protocol ensures safe handling from receipt to use.

### Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any damage or signs of leakage.
- **Storage:** Immediately store the container at -20°C in a desiccated, dark environment.[1][6]  
The product is typically shipped at ambient temperature or on blue ice but requires long-term cold storage.[3][6]

### Preparation for Use

- **Acclimatization:** Before opening, allow the vial to equilibrate to room temperature to prevent moisture condensation, which can hydrolyze the reactive NHS ester.[8]
- **Work Area:** Conduct all handling of the solid compound and preparation of solutions in a well-ventilated area, preferably within a chemical fume hood.[10]

- Personal Protective Equipment (PPE): Always wear appropriate PPE as detailed in the table below.

## Solution Preparation

- Reagent Handling: Use clean, dry spatulas and weigh boats for handling the solid.
- Solvent Choice: Dissolve **Biotin-PEG4-NHS** in an appropriate anhydrous solvent such as DMSO or DMF for stock solutions, or in an amine-free buffer (e.g., PBS at pH 7-9) for immediate use in labeling reactions.<sup>[1][7]</sup> Avoid buffers containing primary amines like Tris or glycine, as they will compete with the labeling reaction.<sup>[8][9]</sup>
- Fresh Solutions: Prepare solutions immediately before use, as the NHS ester moiety readily hydrolyzes and becomes non-reactive.<sup>[8][9]</sup> Do not store solutions for later use. Discard any unused reconstituted reagent.<sup>[8][9]</sup>

## Experimental Use

- Reaction Conditions: The NHS ester reacts efficiently with primary amines at a pH of 7-9 to form stable amide bonds.<sup>[1]</sup>
- Post-Reaction: After the labeling reaction is complete, remove any unreacted **Biotin-PEG4-NHS** via dialysis or gel filtration.<sup>[8]</sup>

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Biotin-PEG4-NHS** to minimize exposure and ensure safety.

PPE Category	Specification	Purpose	Citations
Hand Protection	Chemical-resistant, powder-free gloves (e.g., nitrile). Change gloves every 30 minutes or if contaminated.	Prevents skin contact with the chemical.	<a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Eye Protection	Safety goggles. A face shield should be worn with goggles if there is a risk of splashing.	Protects eyes from splashes or contact with the solid reagent.	<a href="#">[10]</a> <a href="#">[13]</a> <a href="#">[14]</a>
Body Protection	A long-sleeved laboratory coat. A disposable gown made of a resistant material is recommended.	Provides a barrier against accidental spills and contamination.	<a href="#">[10]</a> <a href="#">[14]</a> <a href="#">[15]</a>
Respiratory Protection	Not generally required if handled in a fume hood. Use a NIOSH-certified respirator for large spills or if working outside a fume hood.	Minimizes the risk of inhalation.	<a href="#">[13]</a> <a href="#">[16]</a>

## Disposal Plan

Proper disposal of **Biotin-PEG4-NHS** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

## Waste Segregation

- Solid Waste:

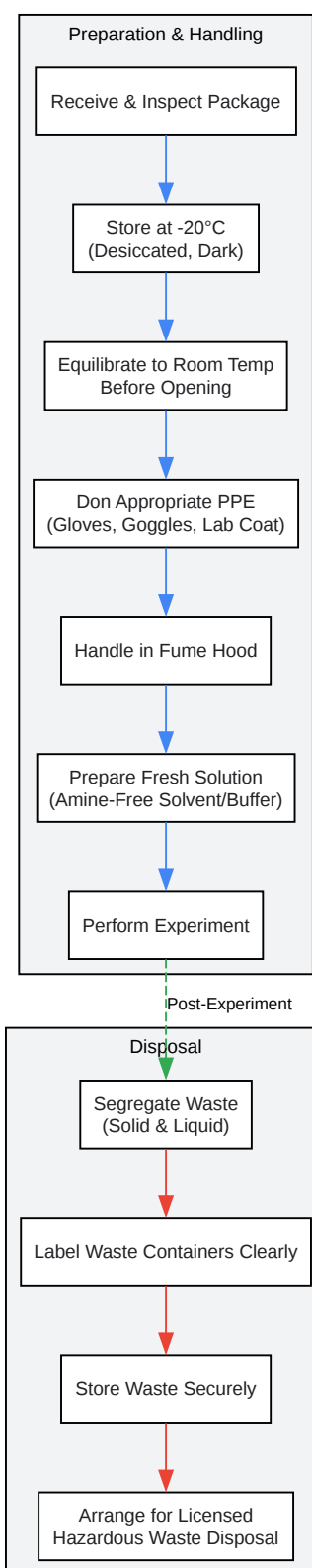
- Place unused or expired **Biotin-PEG4-NHS** powder in its original container or a clearly labeled, sealed container for solid chemical waste.[\[10\]](#)
- Collect all contaminated disposable materials (e.g., weigh boats, pipette tips, gloves) in a designated, sealed plastic bag or container labeled "Solid waste contaminated with **Biotin-PEG4-NHS**".[\[10\]](#)
- Liquid Waste:
  - Collect solutions containing **Biotin-PEG4-NHS** in a dedicated, leak-proof, and chemically resistant container (e.g., a high-density polyethylene bottle).[\[10\]](#)
  - Clearly label the container "Liquid waste containing **Biotin-PEG4-NHS**" and list all solvent components and their approximate concentrations.[\[10\]](#)

## Disposal Procedure

- Hazardous Waste: Treat all **Biotin-PEG4-NHS** waste as hazardous chemical waste.[\[10\]](#)
- Professional Disposal: Arrange for disposal through a licensed disposal company, in accordance with local, state, and federal regulations.[\[11\]](#) Do not dispose of this chemical down the drain or in regular solid waste.[\[10\]](#)
- Spill Cleanup: In case of a spill, absorb liquids with an inert material (e.g., sand or vermiculite) and sweep up solids, minimizing dust generation.[\[11\]](#)[\[17\]](#) Place the cleanup materials in a sealed container for disposal.

## Workflow and Safety Diagram

The following diagram illustrates the key steps for the safe handling and disposal of **Biotin-PEG4-NHS**.



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Caption: Safe Handling and Disposal Workflow for **Biotin-PEG4-NHS**.

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## References

- 1. goldbio.com [goldbio.com]
- 2. Biotin-PEG4-NHS | C25H40N4O10S | CID 51340980 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Biotin-PEG4-NHS (CAS 459426-22-3) | Abcam [abcam.com]
- 4. vectorlabs.com [vectorlabs.com]
- 5. vectorlabs.com [vectorlabs.com]
- 6. lumiprobe.com [lumiprobe.com]
- 7. Biotin-PEG4-NHS Ester, CAS 459426-22-3 | AxisPharm [axispharm.com]
- 8. documents.thermofisher.com [documents.thermofisher.com]
- 9. assets.fishersci.com [assets.fishersci.com]
- 10. benchchem.com [benchchem.com]
- 11. broadpharm.com [broadpharm.com]
- 12. ppmmag.com [pppmag.com]
- 13. Recommended PPE for Sterile & Non-Sterile Compounding According to USP-800 [bluethundertechnologies.com]
- 14. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
- 15. 1.4 Personal Protective Equipment [nipcm.hps.scot.nhs.uk]
- 16. gerpac.eu [gerpac.eu]
- 17. jenkemusa.com [jenkemusa.com]
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